Application Notes and Protocols for Dimezone in Fluorescence Microscopy

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Compound of Interest

Compound Name:	*Dimezone*
CAS No.:	*2654-58-2*
Cat. No.:	*B1581554*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimezone is a novel photoswitchable fluorescent hydrazone probe designed for advanced fluorescence microscopy applications. Its unique properties make it particularly well-suited for super-resolution imaging of cellular membranes, offering significant advantages in visualizing subcellular structures with nanoscale precision. This document provides detailed application notes and protocols for the effective use of **Dimezone** in fluorescence microscopy, catering to the needs of researchers, scientists, and professionals in drug development.

Dimezone's core structure allows for reversible photoswitching between a fluorescent "ON" state and a non-fluorescent "OFF" state using light of different wavelengths. This capability is central to its application in Single-Molecule Localization Microscopy (SMLM) techniques such as Photoactivated Localization Microscopy (PALM). Structural optimizations have led to enhanced brightness and a shift of its photoswitching wavelengths into the visible spectrum, making it compatible with standard microscopy equipment and reducing potential phototoxicity. [1][2][3]

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A key feature of **Dimezone** is its utility in wash-free, live-cell imaging.[3] This allows for the study of dynamic processes within the plasma membrane of living cells with high spatial and temporal resolution. The probe exhibits excellent thermal stability, with a long thermal half-life, ensuring that the switching between states is primarily light-driven.[3]

Data Presentation

The photophysical properties of **Dimezone** and its precursors have been characterized to optimize its performance in super-resolution microscopy. The following table summarizes the key quantitative data for **Dimezone** (referred to as compound 8 in the source literature) and a related model compound (compound 7).[3]

Property	Compound 7	Dimezone (Compound 8)
Activation Wavelength	405 nm	405 nm
Excitation Wavelength	561 nm	561 nm
Emission Wavelength	~600 nm (in toluene)	Not explicitly stated, expected to be similar
Localization Precision (Fixed Cells)	Not Applicable	17 nm
Localization Precision (Live Cells)	Not Applicable	25 nm
Switching-OFF Wavelength	577 nm	Not explicitly stated, likely similar to 7
Thermal Half-life (at RT)	226 ± 28 years	Not explicitly stated, expected to be long

Experimental Protocols

Protocol 1: Live-Cell Super-Resolution Imaging of Plasma Membranes with **Dimezone**

This protocol describes the use of **Dimezone** for super-resolution imaging of the plasma membrane in live cells using Photoactivated Localization Microscopy (PALM).

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Materials:

- **Dimezone** stock solution (e.g., 1 mM in DMSO)
- Live-cell imaging medium (e.g., DMEM without phenol red, supplemented with FBS)
- Glass-bottom dishes suitable for high-resolution microscopy
- Fluorescence microscope equipped for super-resolution imaging (e.g., with 405 nm and 561 nm lasers)

Procedure:

- Cell Culture: Plate cells on glass-bottom dishes and culture until they reach the desired confluency (typically 60-80%).
- Probe Preparation: Prepare a working solution of **Dimezone** in pre-warmed live-cell imaging medium. The optimal concentration should be determined empirically but can start in the range of 1-10 µM.
- Cell Staining:
  - Remove the culture medium from the cells.
  - Gently add the **Dimezone**-containing imaging medium to the cells.
  - Incubation is not strictly necessary as the probe is fluorogenic and wash-free; imaging can commence shortly after addition.
- Super-Resolution Imaging (PALM):
  - Mount the dish on the microscope stage, ensuring the cells are maintained at 37°C and 5% CO_2.
  - Use a low-power 405 nm laser for photoactivation of a sparse subset of **Dimezone** molecules.

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- Excite the activated molecules using a 561 nm laser and record their fluorescence until they photobleach.
- Repeat the activation and excitation cycle for thousands of frames to collect data from a large number of single molecules.
- The power of the 405 nm laser should be adjusted to maintain a low density of activated fluorophores per frame.

- Data Analysis:
  - Process the acquired image series with a suitable localization software (e.g., ImageJ with appropriate plugins, or commercial software).
  - The software will detect and localize the individual fluorescent spots in each frame with sub-pixel accuracy.
  - Reconstruct the final super-resolution image from the coordinates of all localized molecules.

Protocol 2: Fixed-Cell Super-Resolution Imaging of Plasma Membranes with **Dimezone**

This protocol outlines the procedure for using **Dimezone** for super-resolution imaging of the plasma membrane in fixed cells.

Materials:

- **Dimezone** stock solution (e.g., 1 mM in DMSO)
- Phosphate-buffered saline (PBS)
- Paraformaldehyde (PFA), 4% in PBS
- Glass coverslips and microscope slides

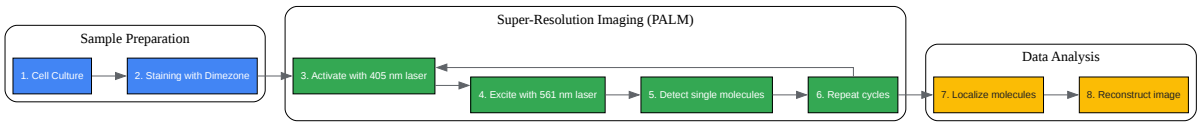
Procedure:

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- Cell Culture: Grow cells on glass coverslips to the desired confluency.
- Fixation:
  - Wash the cells twice with PBS.
  - Fix the cells with 4% PFA in PBS for 10-15 minutes at room temperature.
  - Wash the cells three times with PBS to remove the fixative.
- Staining:
  - Prepare a working solution of **Dimezone** in PBS (e.g., 1-10 µM).
  - Incubate the fixed cells with the **Dimezone** solution for 15-30 minutes at room temperature.
  - Wash the cells twice with PBS to remove unbound probe.
- Mounting: Mount the coverslip onto a microscope slide using an appropriate mounting medium.
- Super-Resolution Imaging and Data Analysis: Follow steps 4 and 5 from Protocol 1.

Visualizations

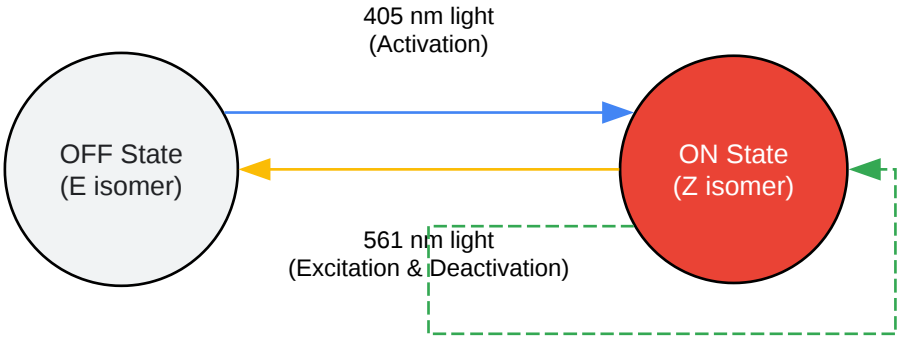
Below are diagrams illustrating the experimental workflow and the photoswitching mechanism of **Dimezone**.



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Caption: Experimental workflow for super-resolution imaging using **Dimezone**.



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Caption: Photoswitching mechanism of the **Dimezone** probe.

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References

- 1. Photoswitchable Fluorescent Hydrazone for Super-Resolution Cell Membrane Imaging - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Photoswitchable Fluorescent Hydrazone for Super-Resolution Cell Membrane Imaging. | Semantic Scholar [semanticscholar.org]
- 3. Photoswitchable Fluorescent Hydrazone for Super-Resolution Cell Membranes Imaging - PMC [pmc.ncbi.nlm.nih.gov]
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